

A Comprehensive Technical Guide to Decanoic Acid-d19: Safety, Handling, and Experimental Considerations

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety, handling, and key experimental considerations for **decanoic acid-d19**. It is intended to serve as an essential resource for researchers, scientists, and professionals in drug development who utilize this deuterated fatty acid in their work. The information is presented to ensure safe laboratory practices and to facilitate its effective application in metabolic research and beyond.

Chemical and Physical Properties

Decanoic acid-d19, also known as capric acid-d19, is a deuterated form of the saturated fatty acid decanoic acid.[1][2] The "d19" designation signifies that 19 hydrogen atoms in the molecule have been replaced with deuterium, a stable isotope of hydrogen.[1] This isotopic labeling makes it a valuable tool in various analytical and metabolic studies, particularly in mass spectrometry-based applications for lipidomics and metabolomics.[2][3]

Table 1: Chemical Identifiers for Decanoic Acid-d19



Identifier	Value
CAS Number	88170-22-3[4][5]
Synonyms	Capric Acid-d19, Decylic Acid-d19, FA 10:0-d19[4]
Molecular Formula	CD ₃ (CD ₂) ₈ COOH[2][5]
Molecular Weight	191.38 g/mol [2][5]

Table 2: Physical and Chemical Properties of Decanoic Acid-d19

Property	Value
Physical Form	Solid[5]
Melting Point	30-32 °C[5]
Boiling Point	268-270 °C[5]
Density	0.991 g/mL at 25 °C[5]
Flash Point	110.00 °C (closed cup)[5]
Solubility	Soluble in organic solvents such as DMF, DMSO, and ethanol.[6] Limited solubility in water.[1]
Isotopic Purity	≥98 atom % D[5]
Chemical Purity	≥98%[2][5]

Safety and Hazard Information

Decanoic acid-d19 is classified as a hazardous substance and requires careful handling to minimize exposure and ensure laboratory safety. The primary hazards associated with this compound are skin, eye, and respiratory irritation.[2][4]

Table 3: GHS Hazard Classification for Decanoic Acid-d19



Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[4]
Eye Irritation	2A	H319: Causes serious eye irritation[4]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[4]
Hazardous to the aquatic environment, long-term hazard	Chronic 3	H412: Harmful to aquatic life with long lasting effects[4]

Signal Word: Warning[2][5]

Toxicological Data

The toxicological profile of **decanoic acid-d19** is largely based on the data for its non-deuterated counterpart, decanoic acid.

Table 4: Acute Toxicity Data for Decanoic Acid

Route of Exposure	Species	LD50/LC50 Value
Oral	Rat	>10 g/kg[4]
Dermal	Rabbit	>5000 mg/kg[7]
Intravenous	Mouse	129 mg/kg[8]

- Sensitization: No sensitizing effects are known.[4]
- Carcinogenicity: This substance is not listed as a carcinogen by IARC or NTP.[4]
- Reproductive Toxicity: Not known to cause reproductive or developmental toxicity.[4]

Handling Precautions and Personal Protective Equipment (PPE)



Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial for the safe use of **decanoic acid-d19** in a laboratory setting.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[9]
- Ensure that eyewash stations and safety showers are readily accessible in the work area.
 [10]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[10]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.[10]
- Respiratory Protection: If working outside of a fume hood or if dust/vapors are generated, use a NIOSH/MSHA-approved respirator.[10]

General Hygiene Practices

- Wash hands thoroughly after handling the compound.[10]
- Avoid eating, drinking, or smoking in the laboratory.
- Keep the container tightly closed when not in use.[4]

Safe Handling Workflow

Storage and Stability

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 [4][10] The recommended storage temperature is room temperature, away from light and moisture.
- Incompatible Materials: Avoid contact with strong bases, oxidizing agents, and reducing agents.[7][9]



• Stability: The compound is stable for at least 5 years when stored properly.[11]

First Aid and Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency procedures:

Table 5: First-Aid Measures for Decanoic Acid-d19

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[8][10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[8][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[8][10]
Ingestion	Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[10]

Accidental Release Measures

- Small Spills: Absorb with an inert material such as sand, diatomite, or universal binders and place in a suitable container for disposal.[4]
- Large Spills: Evacuate the area and prevent the spill from entering drains or waterways.[12]

 Dike the spilled material and collect it for disposal.[12]
- Environmental Precautions: Inform the relevant authorities if the product has entered a watercourse or sewage system.[4]



Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide, dry chemical powder, alcohol-resistant foam, or a water spray to extinguish a fire.[8] A solid water stream may be ineffective.[4]
- Special Hazards: When heated to decomposition, it may emit toxic fumes of carbon monoxide and carbon dioxide.[7][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[10]

Experimental Protocols and Applications

Decanoic acid-d19 is primarily used as an internal standard or tracer in metabolic research, particularly in studies involving lipid metabolism.[1][2] Its deuterated nature allows for its differentiation from endogenous decanoic acid in mass spectrometry analysis.

General Experimental Workflow for using Decanoic Acid-d19 as an Internal Standard

The following is a generalized workflow for using **decanoic acid-d19** as an internal standard in a lipidomics experiment. The exact concentrations and volumes will need to be optimized for the specific application.

Internal Standard Workflow

Potential Signaling Pathway Involvement

While specific signaling pathways for **decanoic acid-d19** are not detailed, as a medium-chain fatty acid, its non-deuterated counterpart, decanoic acid, is known to be involved in various metabolic and signaling pathways. Decanoic acid can be metabolized through beta-oxidation to produce acetyl-CoA, which can then enter the citric acid cycle for energy production. It has also been shown to have effects on various cellular processes. The deuterated form is a valuable tool for tracing its metabolism and potential influence on these pathways.

Metabolic Pathway

Disposal Considerations



 Waste Disposal: Dispose of this material and its container in accordance with local, regional, national, and international regulations.[4] It should not be disposed of with household garbage or allowed to enter the sewage system.[4]

This technical guide provides a foundation for the safe and effective use of **decanoic acid-d19** in research and development. It is imperative that all users familiarize themselves with the complete Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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